

# A Technical Guide to the Thermal Properties of Beryllium Carbonate

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## Compound of Interest

Compound Name: **Beryllium carbonate**

Cat. No.: **B081442**

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This document provides a comprehensive overview of the melting point, boiling point, and decomposition characteristics of **beryllium carbonate** ( $\text{BeCO}_3$ ). It details the compound's significant thermal instability and outlines the standard experimental protocols used for its analysis.

## Physicochemical Properties and Thermal Stability

**Beryllium carbonate** is a compound that exists in several forms, including anhydrous ( $\text{BeCO}_3$ ), tetrahydrate ( $\text{BeCO}_3 \cdot 4\text{H}_2\text{O}$ ), and basic **beryllium carbonate** ( $\text{Be}_2\text{CO}_3(\text{OH})_2$ ).<sup>[1][2]</sup> The anhydrous form is notably unstable, readily decomposing into beryllium oxide ( $\text{BeO}$ ) and carbon dioxide ( $\text{CO}_2$ ), which necessitates its storage under a  $\text{CO}_2$  atmosphere to prevent degradation.<sup>[1][3]</sup> This instability is a defining characteristic, making it the least thermally stable of the Group 2 alkaline earth metal carbonates.<sup>[4][5]</sup> The tetrahydrate form is also reported to be unstable.<sup>[1][6]</sup>

## Melting and Boiling Points

The thermal behavior of **beryllium carbonate** is characterized by an exceptionally low melting point and a decomposition that occurs at or near its boiling point. Unlike other Group 2 carbonates, which decompose at much higher temperatures, **beryllium carbonate** begins to decompose around its melting point.<sup>[7][8]</sup>

Data Presentation: Thermal Properties of **Beryllium Carbonate**

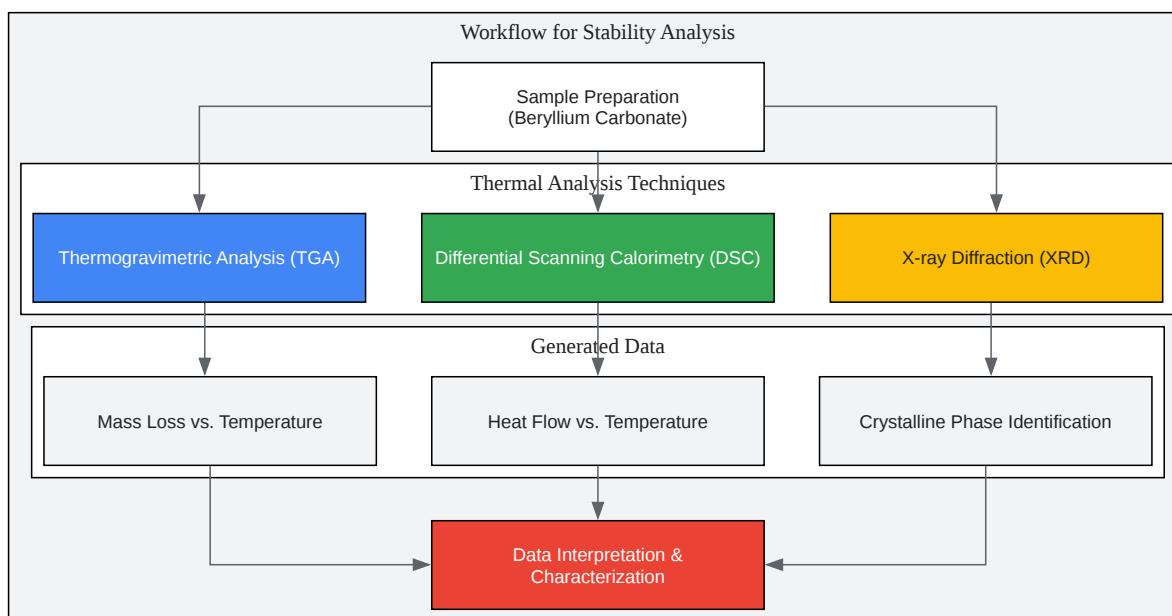
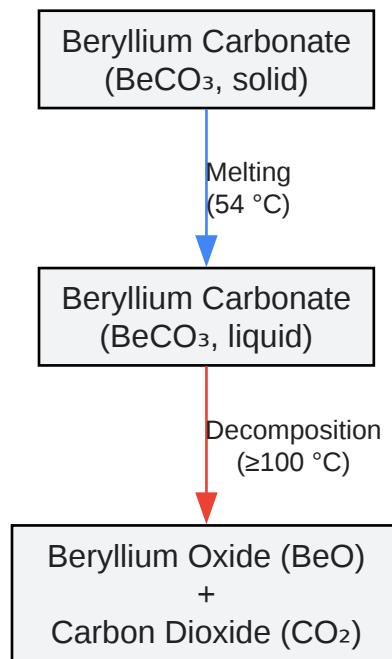
Property	Value	Notes
Melting Point	54 °C (129 °F; 327 K)	The compound begins to release CO <sub>2</sub> and decompose at this temperature.[1][3][7]
Boiling Point	100 °C (212 °F; 373 K)	Decomposes at this temperature.[1][3][9]
Decomposition	≥ 100 °C	The primary decomposition products are beryllium oxide (BeO) and carbon dioxide (CO <sub>2</sub> ).[4]

## Thermal Decomposition Pathway

The thermal decomposition of **beryllium carbonate** is a direct process that yields beryllium oxide and carbon dioxide gas.[4] The reaction proceeds as follows:



This decomposition process is spontaneous and exergonic at increasing temperatures.[7][8] Due to the compound's instability, this reaction can begin at room temperature if not stored under a protective CO<sub>2</sub> atmosphere.[7]



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